

# Application Notes and Protocols for Casting Gels with ML085

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML085

Cat. No.: B1210487

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## Introduction

**ML085** is a pre-mixed solution of Acrylamide/Bisacrylamide (40% solution, 19:1 ratio) utilized in the preparation of polyacrylamide gels for electrophoresis.[1] Polyacrylamide gel electrophoresis (PAGE) is a fundamental technique in life sciences research for the separation of proteins, nucleic acids, and other macromolecules based on their size and charge. The 19:1 ratio of acrylamide to bis-acrylamide is suitable for separating a wide range of molecular weights. This document provides a detailed protocol for casting polyacrylamide gels using **ML085** for protein separation via Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis (SDS-PAGE).

## Data Presentation

The following tables provide recipes for preparing resolving and stacking gels of various percentages using **ML085**. These formulations are for casting two standard mini-gels (approximately 10 cm x 8 cm x 0.75 mm).

Table 1: Resolving Gel Formulations using **ML085**

Component	8%	10%	12%	15%
ML085 (40% Acrylamide/Bis, 19:1)	2.0 mL	2.5 mL	3.0 mL	3.75 mL
1.5 M Tris-HCl, pH 8.8	2.5 mL	2.5 mL	2.5 mL	2.5 mL
10% (w/v) SDS	100 µL	100 µL	100 µL	100 µL
Deionized Water	5.3 mL	4.8 mL	4.3 mL	3.55 mL
10% (w/v) Ammonium Persulfate (APS)	50 µL	50 µL	50 µL	50 µL
TEMED	10 µL	10 µL	10 µL	10 µL
Total Volume	10 mL	10 mL	10 mL	10 mL

Table 2: Stacking Gel Formulation (5%) using **ML085**

Component	Volume
ML085 (40% Acrylamide/Bis, 19:1)	0.65 mL
1.0 M Tris-HCl, pH 6.8	1.25 mL
10% (w/v) SDS	50 µL
Deionized Water	3.0 mL
10% (w/v) Ammonium Persulfate (APS)	25 µL
TEMED	5 µL
Total Volume	5 mL

## Experimental Protocols

This protocol outlines the steps for casting a standard mini-gel using **ML085**.

#### Materials:

- **ML085** (40% Acrylamide/Bisacrylamide, 19:1)
- 1.5 M Tris-HCl, pH 8.8
- 1.0 M Tris-HCl, pH 6.8
- 10% (w/v) Sodium Dodecyl Sulfate (SDS)
- 10% (w/v) Ammonium Persulfate (APS) (prepare fresh)
- N,N,N',N'-Tetramethylethylenediamine (TEMED)
- Deionized Water
- Isopropanol or water-saturated butanol
- Gel casting apparatus (plates, spacers, combs, casting stand)

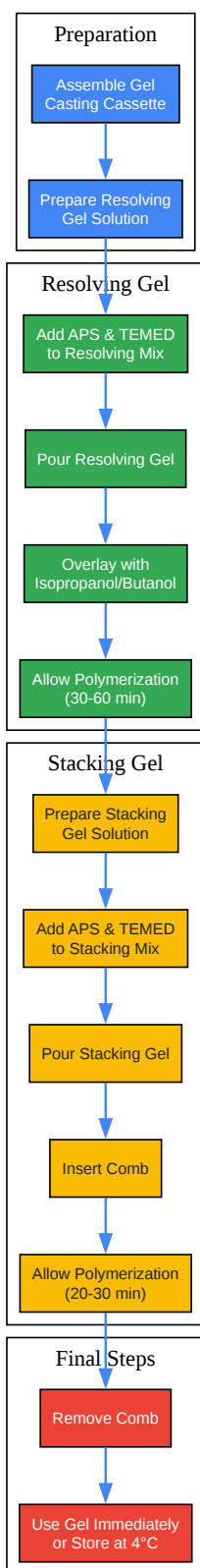
#### Procedure:

- Assemble the Gel Casting Cassette: Thoroughly clean the glass plates and spacers. Assemble the casting cassette according to the manufacturer's instructions. Ensure there are no leaks by adding a small amount of deionized water and checking for drips.
- Prepare the Resolving Gel Solution:
  - In a small beaker or conical tube, combine the appropriate volumes of **ML085**, 1.5 M Tris-HCl (pH 8.8), 10% SDS, and deionized water as specified in Table 1 for the desired gel percentage.
  - Gently swirl the mixture to ensure homogeneity.
  - Immediately before pouring, add the specified volumes of 10% APS and TEMED. Swirl gently to mix. TEMED and APS are the catalysts for polymerization, so work quickly once they are added.

- Pour the Resolving Gel:
  - Using a pipette, carefully pour the resolving gel solution into the casting cassette, leaving sufficient space at the top for the stacking gel (approximately 2 cm).
  - To ensure a flat and even surface, gently overlay the resolving gel with a thin layer of isopropanol or water-saturated butanol. This prevents oxygen from inhibiting polymerization at the gel surface.
  - Allow the gel to polymerize for 30-60 minutes at room temperature. A sharp interface between the gel and the overlay solution will be visible upon polymerization.
- Prepare the Stacking Gel Solution:
  - Once the resolving gel has polymerized, pour off the overlay solution and rinse the top of the gel with deionized water. Dry the area thoroughly with filter paper.
  - In a separate tube, prepare the stacking gel solution as described in Table 2 by combining **ML085**, 1.0 M Tris-HCl (pH 6.8), 10% SDS, and deionized water.
  - Immediately before pouring, add the 10% APS and TEMED and mix gently.
- Pour the Stacking Gel and Insert the Comb:
  - Pour the stacking gel solution over the polymerized resolving gel until the cassette is full.
  - Immediately and carefully insert the comb into the stacking gel, ensuring no air bubbles are trapped beneath the teeth.
  - Allow the stacking gel to polymerize for 20-30 minutes at room temperature.
- Gel Storage:
  - Once polymerized, the gel can be used immediately.
  - For later use, carefully remove the comb and wrap the gel cassette in plastic wrap with a small amount of 1X running buffer to prevent drying. Store at 4°C for up to one week.

## Experimental Workflow

The following diagram illustrates the workflow for casting a polyacrylamide gel using **ML085**.



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Caption: Workflow for casting a polyacrylamide gel with **ML085**.

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## References

- 1. Acrylamide/Bisacrylamide Solution 40% (19:1) [himedialabs.com]
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Address: 3281 E Guasti Rd  
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